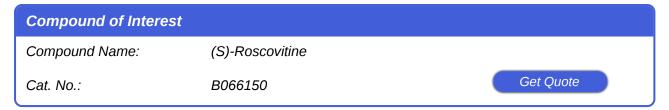


Application Notes and Protocols for (S)-Roscovitine Stock Solution Preparation

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Topic: How to Prepare (S)-Roscovitine Stock Solution for Experiments

Audience: Researchers, scientists, and drug development professionals.

Introduction

(S)-Roscovitine, also known as (S)-Seliciclib, is the S-enantiomer of Roscovitine. It is a potent, cell-permeable, and selective inhibitor of several cyclin-dependent kinases (CDKs).[1][2] Its primary mechanism of action involves competing with ATP for the binding site in the catalytic cleft of CDKs, such as CDK1, CDK2, and CDK5.[3][4] This inhibition disrupts the cell cycle, leading to cell cycle arrest, and can induce apoptosis, making it a valuable tool in cancer research, neurobiology, and studies of the cell cycle.[5][6] Proper preparation and storage of **(S)-Roscovitine** stock solutions are critical for ensuring experimental reproducibility and efficacy.

Chemical and Physical Properties

A summary of the key properties of **(S)-Roscovitine** is provided below.



Property	Value	Citations	
Synonyms	(S)-Seliciclib, (S)-CYC202	[2]	
Molecular Formula	C19H26N6O	[3]	
Molecular Weight	354.45 g/mol	[3][7]	
Purity	Typically ≥98%	[7]	
Appearance	Crystalline solid	[8]	

Solubility and Storage

Proper solvent selection and storage conditions are crucial to maintain the stability and activity of **(S)-Roscovitine**.

Table 3.1: Solubility Data

Solvent	Maximum Concentration	Citations
DMSO	~100 mg/mL (~282 mM)	[1][9]
Ethanol	~35-53 mg/mL (~100-150 mM)	[8][10]
Methanol	Sufficient for a 20 mM solution	[3]
Aqueous Buffers	Sparingly soluble	[8]

| Chloroform | 50 mg/mL |[11] |

Note: To prepare solutions in aqueous buffers, first dissolve **(S)-Roscovitine** in a primary organic solvent like DMSO or ethanol, then dilute with the aqueous buffer.[8] We do not recommend storing aqueous solutions for more than one day.[8]

Table 3.2: Recommended Storage Conditions



Form	Storage Temperature	Duration	Citations
Solid Powder	+4°C or -20°C	Up to 24 months or longer	[1][3]
Stock Solution	-20°C	Up to 1-3 months	[1][2][3]

| Stock Solution | -80°C | Up to 6 months |[2][9] |

Note: For maximum stability, it is recommended to prepare fresh solutions for each experiment or aliquot stock solutions to avoid repeated freeze-thaw cycles.[1][3]

Experimental Protocols

- 4.1. Materials and Equipment
- (S)-Roscovitine powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or 200-proof Ethanol
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses
- 4.2. Preparation of a 20 mM Stock Solution in DMSO

This protocol describes the preparation of a 20 mM stock solution, a common concentration for laboratory use.[3]

- Pre-analysis Calculation:
 - The molecular weight of (S)-Roscovitine is 354.45 g/mol .



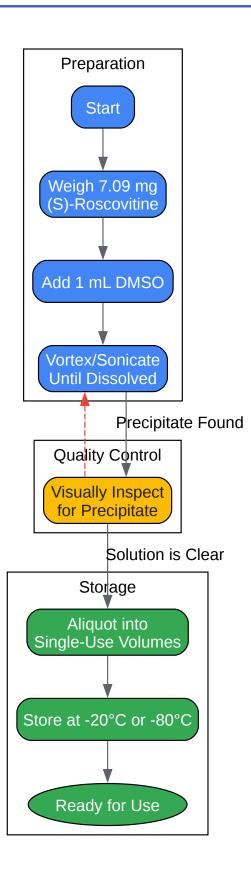
- To prepare a 20 mM (0.020 mol/L) solution, you need:
 - Mass (mg) = 20 mmol/L * 354.45 g/mol * Volume (L)
 - For 1 mL (0.001 L) of stock solution: Mass = 20 * 354.45 * 0.001 = 7.09 mg

Procedure:

- 1. Allow the vial of **(S)-Roscovitine** powder to equilibrate to room temperature before opening to prevent condensation.
- 2. Weigh out 7.09 mg of **(S)-Roscovitine** powder and place it into a sterile microcentrifuge tube.
- 3. Add 1 mL of anhydrous DMSO to the tube.
- 4. Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming to 37°C or brief sonication can aid dissolution if necessary.[10]
- 5. Visually inspect the solution to ensure it is clear and free of any precipitate.[1]
- 6. Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile cryovials.
- 7. Store the aliquots at -20°C for short-term storage (1-3 months) or -80°C for long-term storage (up to 6 months).[2][3][9]

The workflow for preparing the stock solution is illustrated below.





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Workflow for preparing **(S)-Roscovitine** stock solution.

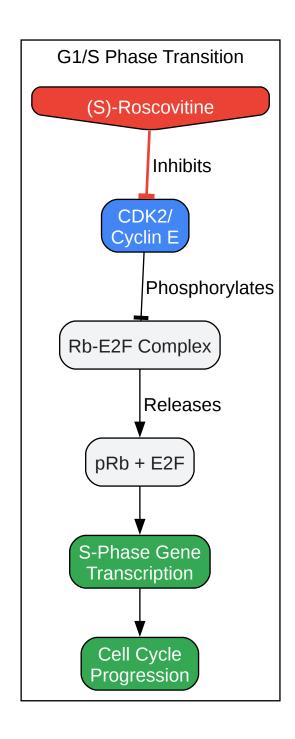


Application Notes

- Working Concentration: For cell culture experiments, the stock solution is typically diluted in culture medium to a final working concentration. A common starting concentration is 20 μM.
 [3] However, the optimal concentration can vary depending on the cell line and experimental design, with IC₅₀ values for cell cycle arrest often around 15 μM.[5]
- In Vivo Use: For animal studies, **(S)-Roscovitine** has been administered via intraperitoneal (i.p.) injection, intravenous (i.v.) bolus, or subcutaneous (s.c.) infusion.[2][12] The formulation for in vivo use may require specialized vehicles like cyclodextrin to improve solubility and bioavailability.[12]
- Mechanism of Action: (S)-Roscovitine primarily targets CDKs, which are crucial for cell cycle progression. For example, CDK2, in complex with Cyclin E, phosphorylates the Retinoblastoma protein (Rb). This phosphorylation causes the release of the E2F transcription factor, which initiates the transcription of genes required for the G1 to S phase transition. By inhibiting CDK2, (S)-Roscovitine prevents Rb phosphorylation, thereby arresting the cell cycle.[5][13]

The simplified signaling pathway is shown below.





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(S)-Roscovitine inhibits CDK2, preventing cell cycle progression.

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